

In-Depth Technical Guide: 2-Chloro-N-(2,6-diethylphenyl)acetamide

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Compound of Interest

Compound Name: 2-Chloro-N-(2,6-diethylphenyl)acetamide

CAS No.: 6967-29-9

Cat. No.: B1208496

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This technical guide provides a comprehensive overview of **2-Chloro-N-(2,6-diethylphenyl)acetamide**, including its chemical identity, physicochemical properties, synthesis, and biological significance. The information is intended for researchers, scientists, and professionals in drug development and chemical research.

Chemical Identity

IUPAC Name: **2-chloro-N-(2,6-diethylphenyl)acetamide**^[1]

Synonyms:

- N-(2,6-diethylphenyl)-2-chloroacetamide
- 2-Chloro-2',6'-diethylacetanilide
- CDEPA-2
- N-CHLOROACETYL-2,6-DIETHYLANILINE

- NSC 68291
- AI3-51046

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Chloro-N-(2,6-diethylphenyl)acetamide**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ ClNO	[1]
Molecular Weight	225.71 g/mol	[2]
CAS Number	6967-29-9	[1]
Melting Point	135 - 136 °C	[2]
Physical Description	Solid	[2]

Experimental Protocols

General Synthesis of N-Aryl Chloroacetamides

A common method for the synthesis of **2-Chloro-N-(2,6-diethylphenyl)acetamide** involves the acylation of 2,6-diethylaniline with chloroacetyl chloride. While a specific protocol for the diethyl derivative is not readily available, the following procedure for a related compound, 2-Chloro-N-(2,6-dimethylphenyl)acetamide, illustrates the general methodology.

Reaction: 2,6-Disubstituted aniline + Chloroacetyl chloride → 2-Chloro-N-(2,6-disubstituted phenyl)acetamide

Procedure adapted for 2-Chloro-N-(2,6-dimethylphenyl)acetamide:

- Dissolve 182 g of 2,6-xylidine in 4 L of 1,2-dichloroethylene.
- Add 1.6 L of a 1N sodium hydroxide aqueous solution to the mixture and stir.

- Add 203 g of chloroacetyl chloride dropwise over 1.5 hours, maintaining the internal temperature between 20 and 35°C.[3]
- Continue stirring the mixture at this temperature for an additional 1.5 hours.[3]
- Separate the organic layer and concentrate it under reduced pressure.[3]
- Collect the resulting precipitate by filtration and dry under reduced pressure to yield the final product.[3]

This procedure can be adapted for the synthesis of **2-Chloro-N-(2,6-diethylphenyl)acetamide** by substituting 2,6-xylidine with 2,6-diethylaniline.

Biological Significance and Metabolic Pathways

2-Chloro-N-(2,6-diethylphenyl)acetamide (CDEPA) is a known human metabolite of the chloroacetanilide herbicides Alachlor and Butachlor.[2] The formation of CDEPA is a key step in the metabolic pathway of these herbicides.

Metabolic Pathway of Alachlor

The herbicide Alachlor undergoes N-dealkylation to form CDEPA. This metabolic conversion is catalyzed by cytochrome P450 enzymes, specifically CYP3A4 in humans.[4] CDEPA can then be further metabolized to 2,6-diethylaniline.[5]

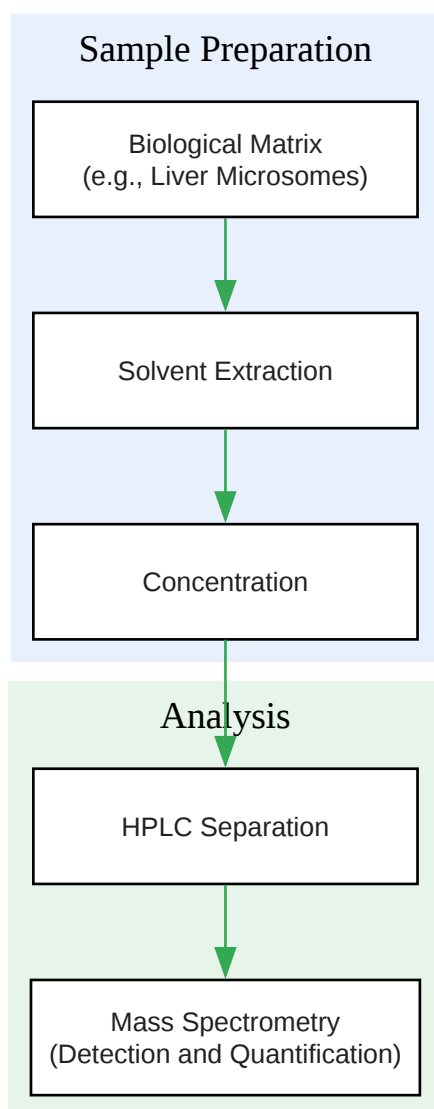


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Caption: Metabolic pathway of Alachlor to 2,6-Diethylaniline via CDEPA.

Experimental Workflow for Metabolite Analysis

The analysis of Alachlor and its metabolites, including CDEPA, often involves extraction from a biological matrix followed by chromatographic separation and detection.



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Caption: General workflow for the analysis of Alachlor and its metabolites.

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